

"physicochemical properties of 4-(4-Methylpiperazin-1-yl)-4-oxobutanoic acid"

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Compound of Interest

Compound Name: 4-(4-Methylpiperazin-1-yl)-4-oxobutanoic acid

Cat. No.: B184145

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An In-Depth Technical Guide to the Physicochemical Properties of **4-(4-Methylpiperazin-1-yl)-4-oxobutanoic acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known and predicted physicochemical properties of the chemical compound **4-(4-Methylpiperazin-1-yl)-4-oxobutanoic acid**. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development, offering essential data for the handling, formulation, and analysis of this compound. While experimental data for some properties are limited in publicly accessible literature, this guide consolidates available information and presents established methodologies for their determination. The compound is primarily recognized as a heterocyclic building block and an intermediate in the synthesis of various bioactive molecules, particularly those targeting neurological and psychiatric disorders.

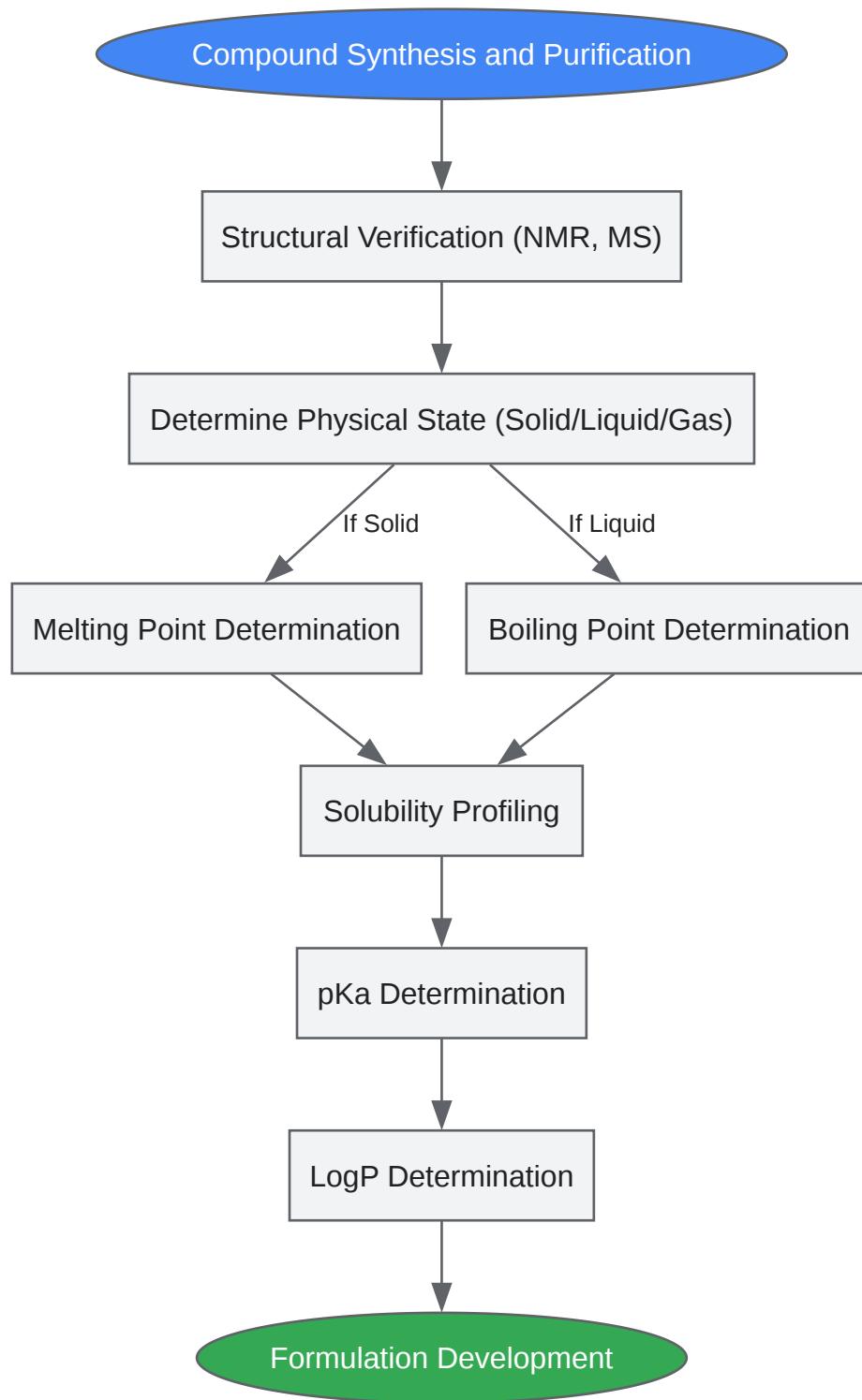
Chemical Identity and Physical Properties

4-(4-Methylpiperazin-1-yl)-4-oxobutanoic acid is a light yellow crystalline powder.^[1] The fundamental identification and key physical properties are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	4-(4-Methylpiperazin-1-yl)-4-oxobutanoic acid	N/A
CAS Number	72547-44-5	[1] [2] [3] [4]
Molecular Formula	C ₉ H ₁₆ N ₂ O ₃	[1] [3] [4]
Molecular Weight	200.23 g/mol	[3] [4]
Appearance	Light yellow crystalline powder	[1]
Melting Point	124 - 126 °C	[1]
Boiling Point	Not experimentally determined (Predicted)	N/A
Solubility	Not experimentally determined	N/A
pKa	Not experimentally determined (Predicted)	N/A
logP	Not experimentally determined (Predicted)	N/A

Synthesis

A plausible synthetic route for **4-(4-Methylpiperazin-1-yl)-4-oxobutanoic acid** involves the reaction of succinic anhydride with 1-methylpiperazine. This reaction is a nucleophilic acyl substitution where the secondary amine of 1-methylpiperazine attacks one of the carbonyl carbons of succinic anhydride, leading to the opening of the anhydride ring and the formation of the final product.



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